

CAS number for 2-(Chloromethyl)thiolane-2-carbaldehyde

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Compound of Interest

Compound Name: 2-(Chloromethyl)thiolane-2-carbaldehyde

Cat. No.: B13246079

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As a Senior Application Scientist, this guide addresses the inquiry regarding **2-(Chloromethyl)thiolane-2-carbaldehyde**. An extensive search of chemical databases, including CAS registries, indicates that **2-(Chloromethyl)thiolane-2-carbaldehyde** is not a registered, commercially available compound and lacks a specific CAS number. Its synthesis and properties are not documented in readily accessible scientific literature.

This situation is common in drug discovery, where novel molecular scaffolds are explored. The absence of data necessitates a foundational approach, focusing on the synthesis and reactivity of the core chemical motifs. This guide, therefore, provides an in-depth technical exploration of the key precursors and synthetic strategies that a researcher would employ to approach the synthesis of such a target molecule. We will focus on well-documented, structurally related compounds: Thiophene-2-carbaldehyde and 2-(Chloromethyl)thiophene. Understanding the synthesis, reactivity, and handling of these fundamental building blocks is a prerequisite for any rational design of a synthetic route toward the target compound.

This document is structured to provide not just protocols, but the underlying chemical logic, enabling researchers to adapt and innovate.

Part 1: Synthesis of Core Thiophene-Based Precursors

The thiophene ring is a privileged scaffold in medicinal chemistry. Its bioisosteric relationship with the benzene ring, coupled with its unique electronic properties, makes it a cornerstone of modern drug design. The two primary synthons relevant to the target molecule are those containing the aldehyde and the reactive chloromethyl group.

Synthesis of Thiophene-2-carbaldehyde (CAS No: 98-03-3)

The introduction of a formyl group onto the thiophene ring is a fundamental transformation. The most reliable and widely adopted method is the Vilsmeier-Haack reaction, which offers high regioselectivity for the 2-position due to the electronic nature of the thiophene ring.

Causality of the Vilsmeier-Haack Reaction: This reaction proceeds via an electrophilic aromatic substitution. The Vilsmeier reagent, a chloroiminium ion, is generated in situ from a formamide (typically N,N-dimethylformamide, DMF) and an activating agent like phosphorus oxychloride (POCl_3). The thiophene sulfur atom stabilizes the intermediate cationic species (the sigma complex) more effectively when substitution occurs at the alpha (2- or 5-) position compared to the beta (3- or 4-) position. This inherent electronic preference is the cornerstone of the reaction's high regioselectivity.

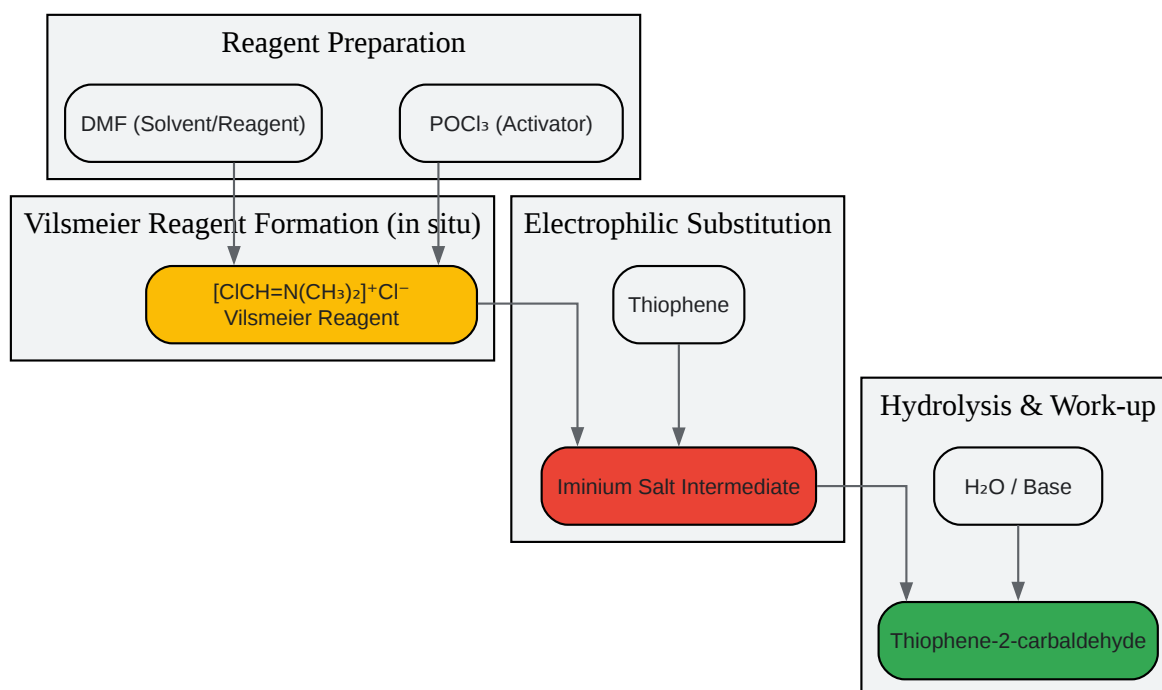
Experimental Protocol: Vilsmeier-Haack Formylation of Thiophene

- **Reagent Preparation:** In a three-necked flask equipped with a mechanical stirrer, dropping funnel, and a calcium chloride drying tube, cool N,N-dimethylformamide (DMF) to 0°C in an ice bath.
- **Vilsmeier Reagent Formation:** Add phosphorus oxychloride (POCl_3) dropwise to the cooled DMF with vigorous stirring. The addition must be slow to control the exothermic reaction and maintain the temperature below 10°C . The formation of the chloroiminium salt intermediate is critical.
- **Electrophilic Addition:** To this mixture, add thiophene dropwise. A mild exotherm is typically observed. After the addition is complete, the reaction mixture is gently warmed (e.g., to 40°C).

50°C) and stirred for several hours to ensure complete conversion.

- **Hydrolysis (Work-up):** The reaction is quenched by pouring the mixture onto crushed ice. The chloroiminium intermediate hydrolyzes to yield the final aldehyde. This step is often followed by neutralization with an aqueous base, such as sodium hydroxide or sodium carbonate solution, until the solution is alkaline.
- **Extraction and Purification:** The aqueous mixture is extracted with a suitable organic solvent (e.g., diethyl ether or dichloromethane). The combined organic layers are washed with water, dried over an anhydrous salt (e.g., MgSO_4), and the solvent is removed under reduced pressure. The crude product is then purified by vacuum distillation to yield pure Thiophene-2-carbaldehyde.^{[1][2]}

Workflow: Vilsmeier-Haack Synthesis of Thiophene-2-carbaldehyde



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Caption: Vilsmeier-Haack reaction workflow for the formylation of thiophene.

Synthesis of 2-(Chloromethyl)thiophene (CAS No: 765-50-4)

The chloromethylation of thiophene is a classic method to install a reactive "handle" on the ring. This compound is a potent lachrymator and must be handled with extreme care in a well-ventilated fume hood.^[3] Its instability requires that it is often used immediately in the next synthetic step.

Causality of Chloromethylation: This reaction is another example of electrophilic aromatic substitution. Under acidic conditions, formaldehyde and hydrogen chloride generate an electrophilic hydroxymethyl cation ($+CH_2OH$) or its equivalent, which attacks the electron-rich thiophene ring. The resulting alcohol is then converted to the chloride by the excess HCl present. Similar to formylation, the reaction shows a strong preference for the 2-position.

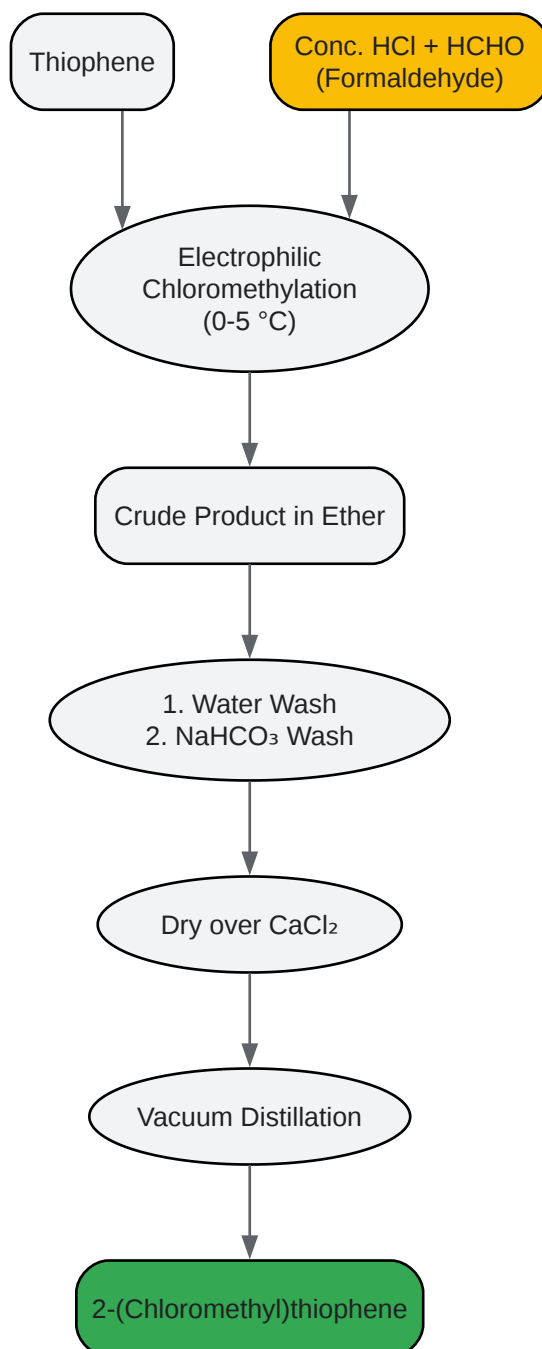
Experimental Protocol: Chloromethylation of Thiophene

This protocol is adapted from the established procedure in Organic Syntheses.^[3]

- **Reaction Setup:** Place thiophene and concentrated hydrochloric acid in a beaker or flask equipped with a robust mechanical stirrer and thermometer, and cool it in an ice-salt bath.
- **HCl Saturation:** Bubble a rapid stream of hydrogen chloride gas into the mixture with vigorous stirring while maintaining a low temperature (0-5°C).
- **Formaldehyde Addition:** Once the mixture is saturated and cold, add a 37% formaldehyde solution dropwise. The rate of addition must be carefully controlled to keep the temperature below 5°C.^[3]
- **Extraction:** After the addition is complete, the reaction mixture is extracted multiple times with cold diethyl ether.
- **Work-up:** The combined ether extracts are washed successively with water and a saturated sodium bicarbonate solution to remove residual acid, and then dried over anhydrous calcium chloride.

- Purification: The solvent is removed by distillation at atmospheric pressure. The crude 2-(chloromethyl)thiophene is then carefully distilled under reduced pressure. The product is a colorless liquid that is prone to decomposition and should be stored under refrigeration and used promptly.[3]

Workflow: Synthesis of 2-(Chloromethyl)thiophene



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Caption: Experimental workflow for the chloromethylation of thiophene.

Part 2: Key Reactivity and Derivatization Strategies

The functional groups on these precursors provide a rich platform for further molecular elaboration.

- **Reactivity of the Aldehyde Group:** The aldehyde of thiophene-2-carbaldehyde is a versatile functional group. It readily undergoes nucleophilic addition and condensation reactions. For drug development, reductive amination to form secondary or tertiary amines is a particularly powerful transformation for library synthesis. It can also be oxidized to the corresponding carboxylic acid or used in Wittig-type reactions to form alkenes.
- **Reactivity of the Chloromethyl Group:** 2-(Chloromethyl)thiophene is an excellent alkylating agent. The chloromethyl group is highly susceptible to S_N2 reactions with a wide range of nucleophiles (e.g., amines, thiols, cyanides, carbanions). This allows for the direct coupling of the thienyl-methyl scaffold to other parts of a target molecule. For instance, reaction with sodium cyanide can yield 2-thienyl acetonitrile, a key intermediate for pharmaceuticals.^[4]

Part 3: Physicochemical and Spectroscopic Data Summary

Accurate characterization is essential for confirming the identity and purity of synthetic intermediates. The data below is compiled for the two key precursors.

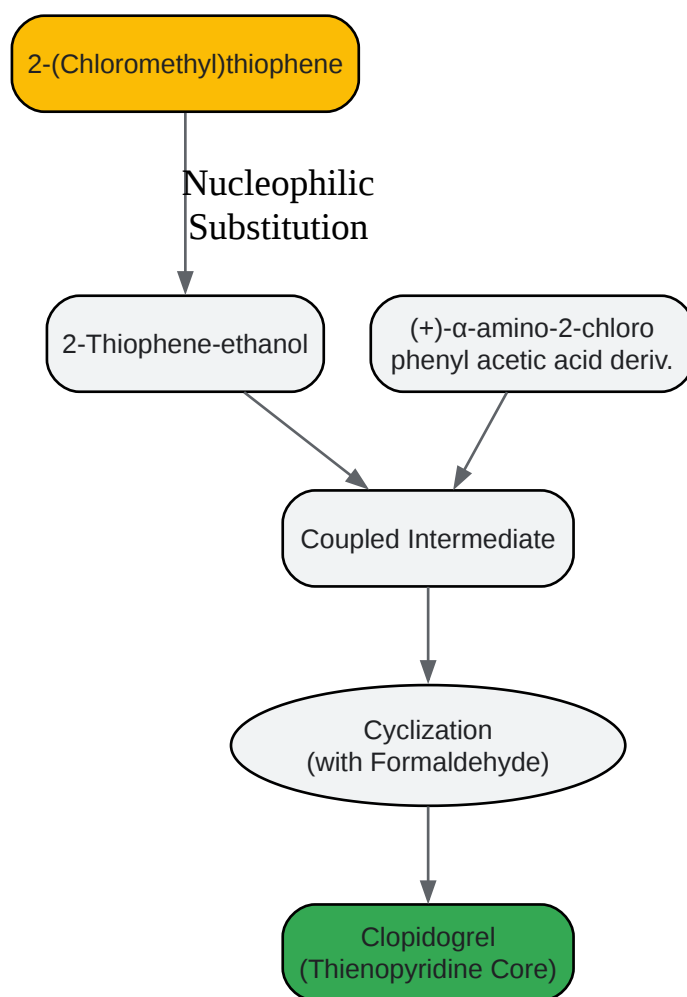
Property	Thiophene-2-carbaldehyde	2-(Chloromethyl)thiophene
CAS Number	98-03-3[5]	765-50-4[6]
Molecular Formula	C ₅ H ₄ OS	C ₅ H ₅ ClS
Molecular Weight	112.15 g/mol [5]	132.61 g/mol
Appearance	Colorless to amber liquid[1]	Colorless oily liquid[3]
Boiling Point	198 °C (lit.)[5]	73–75 °C / 17 mmHg[3]
Density	1.2 g/mL at 25 °C (lit.)[5]	~1.27 g/mL
¹ H NMR (CDCl ₃ , δ)	~9.9 (s, 1H, CHO), ~7.8-7.2 (m, 3H, Ar-H)	~7.3 (m, 1H), ~7.0 (m, 2H), ~4.8 (s, 2H, CH ₂ Cl)
Key IR Peaks (cm ⁻¹)	~1660-1680 (C=O stretch)	~1250 (C-Cl stretch), ~700-800 (C-S stretch)

Part 4: Application in Drug Discovery - The Thienopyridine Antiplatelet Agents

The utility of these thiophene-based building blocks is powerfully demonstrated in the synthesis of the thienopyridine class of antiplatelet drugs, which are critical in managing cardiovascular diseases. Drugs like Clopidogrel, Ticlopidine, and Prasugrel all contain a core tetrahydro-thienopyridine scaffold.[7]

The synthesis of these drugs often begins with a precursor derived from 2-(chloromethyl)thiophene. For example, 2-(chloromethyl)thiophene can be converted to 2-thiophene-ethanol. This alcohol is then coupled with an appropriate amine-containing fragment, followed by cyclization with formaldehyde to construct the final heterocyclic core.[7] This highlights a direct, field-proven application where the fundamental reactivity of the chloromethyl group is leveraged to build a complex, life-saving pharmaceutical.

Conceptual Pathway: Role of Thiophene Intermediates in Drug Synthesis



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Caption: Conceptual use of thiophene precursors in thienopyridine synthesis.

Part 5: Safety and Handling

Scientific integrity demands a commitment to safety. The reagents and intermediates discussed are hazardous and must be handled with appropriate precautions.

- 2-(Chloromethyl)thiophene: As noted, this compound is a strong lachrymator (tear-producing agent) and an irritant. All manipulations must be conducted in a certified chemical fume hood.[3] It is unstable and can decompose, potentially vigorously, upon storage, liberating HCl gas.[3] It should be stored in a refrigerator and used quickly after preparation.

- Thiophene-2-carbaldehyde: This compound is harmful if swallowed or inhaled.^[1] It can cause skin and eye irritation. Standard personal protective equipment (gloves, safety glasses, lab coat) is mandatory.
- Reagents: Phosphorus oxychloride (POCl_3) is highly corrosive and reacts violently with water. Formaldehyde is a known carcinogen and sensitizer. Concentrated HCl is corrosive and toxic. All these reagents require expert handling and adherence to institutional safety protocols.

Conclusion

While **2-(Chloromethyl)thiolane-2-carbaldehyde** remains an undocumented target, a rational synthetic approach is conceivable through the principles outlined in this guide. A deep understanding of the synthesis, reactivity, and safe handling of fundamental precursors like thiophene-2-carbaldehyde and 2-(chloromethyl)thiophene is the essential starting point. The methodologies for formylation and chloromethylation, combined with the known reactivity of the resulting functional groups, provide a robust toolkit for researchers and drug development professionals aiming to synthesize novel thiophene and thiolane-based compounds. This foundational knowledge empowers the scientific community to explore new chemical space with both creativity and a commitment to safety and reproducibility.

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